

SR-4995 solubility and preparation for experiments

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Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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Application Notes and Protocols: SR-4995

For Researchers, Scientists, and Drug Development Professionals

Properties of SR-4995

SR-4995 is a potent and selective ligand for α/β -hydrolase domain-containing protein 5 (ABHD5).[1][2] It functions as an activator of adipose triglyceride lipase (ATGL), a key enzyme in cellular lipolysis.[1]

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ₂ S	
Molecular Weight	355.45 g/mol	[2]
Appearance	White to beige powder	[1]
Purity	≥98% (HPLC)	[1]
CAS Number	891509-95-8	[2]

Solubility and Stock Solution Preparation

Proper dissolution of **SR-4995** is critical for accurate and reproducible experimental results. The compound exhibits limited solubility in aqueous solutions and requires an organic solvent for initial stock preparation.

Solubility Data

Solvent	Concentration	Observations	Reference
DMSO	2 mg/mL	Clear solution	[1] [2]

Protocol for Stock Solution Preparation (10 mM DMSO Stock)

- Pre-warming: Warm a vial of anhydrous DMSO to room temperature.
- Weighing: Accurately weigh the desired amount of **SR-4995** powder in a sterile microcentrifuge tube. For 1 mg of **SR-4995**, you will need 281.3 μ L of DMSO to achieve a 10 mM concentration.
- Dissolution: Add the calculated volume of DMSO to the **SR-4995** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (up to 37°C) may aid in dissolution.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for long-term use.[\[1\]](#)[\[2\]](#)

Application Notes: Mechanism of Action

SR-4995 induces lipolysis through a mechanism that is independent of the canonical protein kinase A (PKA) signaling pathway.[\[3\]](#)[\[4\]](#)

- Binding to ABHD5: **SR-4995** directly binds to ABHD5.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Dissociation from Perilipin: This binding event disrupts the interaction between ABHD5 and its inhibitory binding partners, perilipin-1 (PLIN1) and perilipin-5 (PLIN5), which are located

on the surface of lipid droplets.[1][2][4]

- Activation of ATGL: The released ABHD5 is now free to bind to and activate adipose triglyceride lipase (ATGL).[1][2][6]
- Initiation of Lipolysis: Activated ATGL catalyzes the initial and rate-limiting step of triglyceride (TG) hydrolysis, breaking it down into diacylglycerol (DG) and a free fatty acid (FFA).[7] This initiates the lipolytic cascade, leading to the subsequent breakdown of DG and monoacylglycerol (MG) by other lipases, ultimately releasing FFAs and glycerol.

This PKA-independent mechanism makes **SR-4995** a valuable tool for studying lipolysis in isolation from upstream hormonal signaling pathways.[3][4]

Caption: **SR-4995** signaling pathway for PKA-independent lipolysis.

Protocols: In Vitro Lipolysis Assay in Adipocytes

This protocol describes a method to measure **SR-4995**-induced lipolysis in differentiated 3T3-L1 adipocytes by quantifying the release of free fatty acids (FFAs) or glycerol into the culture medium.

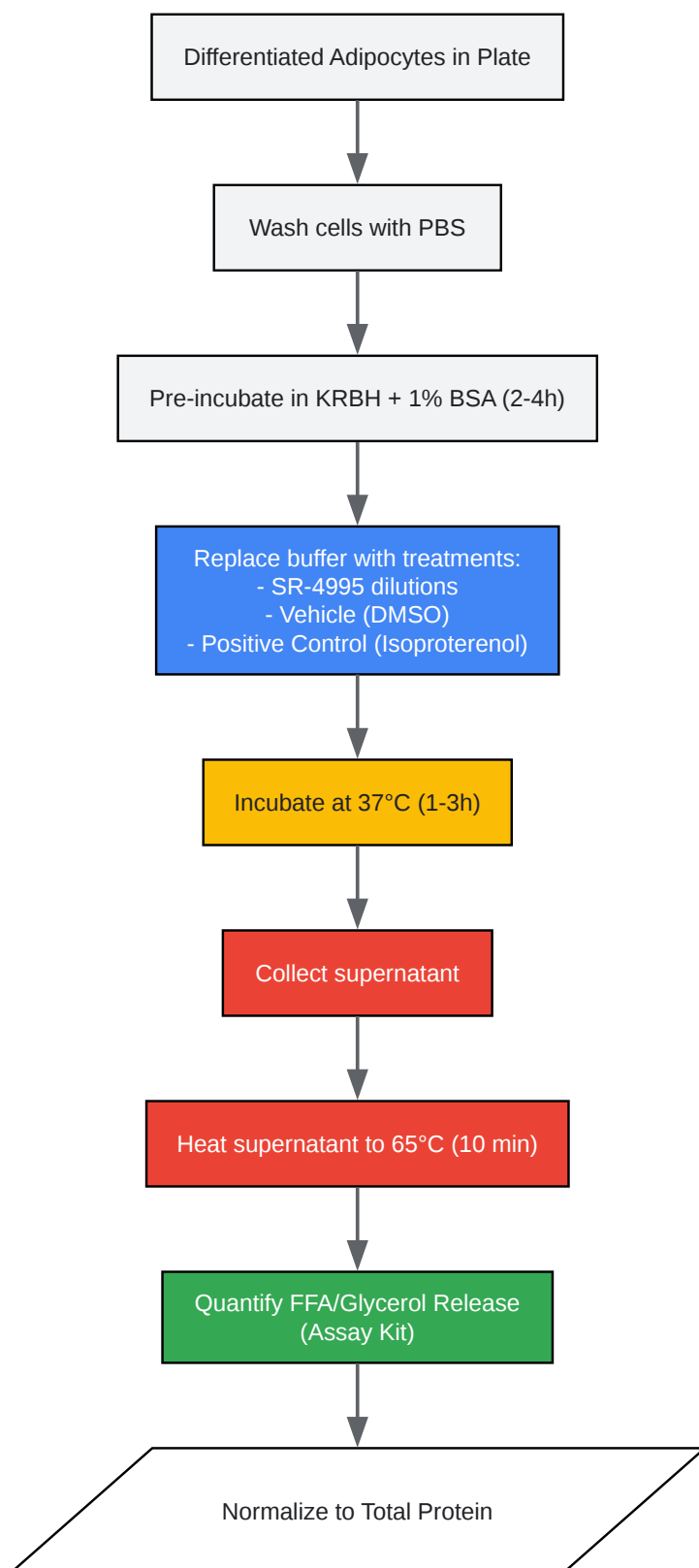
Materials:

- Differentiated 3T3-L1 adipocytes (or other suitable adipocyte cell line)
- **SR-4995** (10 mM stock in DMSO)
- Krebs-Ringer Bicarbonate Buffer with HEPES (KRBH) supplemented with 1% fatty acid-free Bovine Serum Albumin (BSA)
- Isoproterenol (positive control)
- DMSO (vehicle control)
- FFA or Glycerol quantification kit
- 96-well microplate

- Plate reader

Procedure:

- Cell Preparation: Use fully differentiated adipocytes (e.g., day 11-14 for 3T3-L1s).
- Pre-incubation: Gently wash the cells twice with phosphate-buffered saline (PBS). Then, incubate the cells in KRBH buffer with 1% BSA for 2-4 hours at 37°C to establish a basal lipolytic rate.[\[8\]](#)
- Treatment Preparation: Prepare serial dilutions of **SR-4995** in KRBH buffer with 1% BSA to achieve the desired final concentrations (e.g., 0.1, 1, 10, 20 μ M).[\[3\]](#) Also prepare solutions for the vehicle control (DMSO, ensuring the final concentration does not exceed 0.1%) and a positive control (e.g., 10 μ M isoproterenol).
- Stimulation: After the pre-incubation period, carefully remove the buffer and replace it with the prepared treatment solutions.
- Incubation: Incubate the plate at 37°C for 1-3 hours.[\[3\]](#)
- Sample Collection: At the end of the incubation, collect the culture medium (supernatant) from each well.
- Enzyme Inactivation: To prevent further enzymatic activity, heat the collected media at 65°C for 10 minutes.[\[9\]](#)
- Quantification: Measure the concentration of FFAs or glycerol in the collected media using a commercially available colorimetric or fluorometric assay kit, following the manufacturer's instructions.[\[9\]](#)[\[10\]](#)
- Data Normalization: After collecting the media, lyse the cells and measure the total protein content in each well. Normalize the FFA or glycerol release to the total protein content to account for variations in cell number.



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Caption: Experimental workflow for an in vitro lipolysis assay.

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